

Spectroscopic Elucidation of 6-(5-Chloro-2-thienyl)nicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 6-(5-Chloro-2-thienyl)nicotinaldehyde

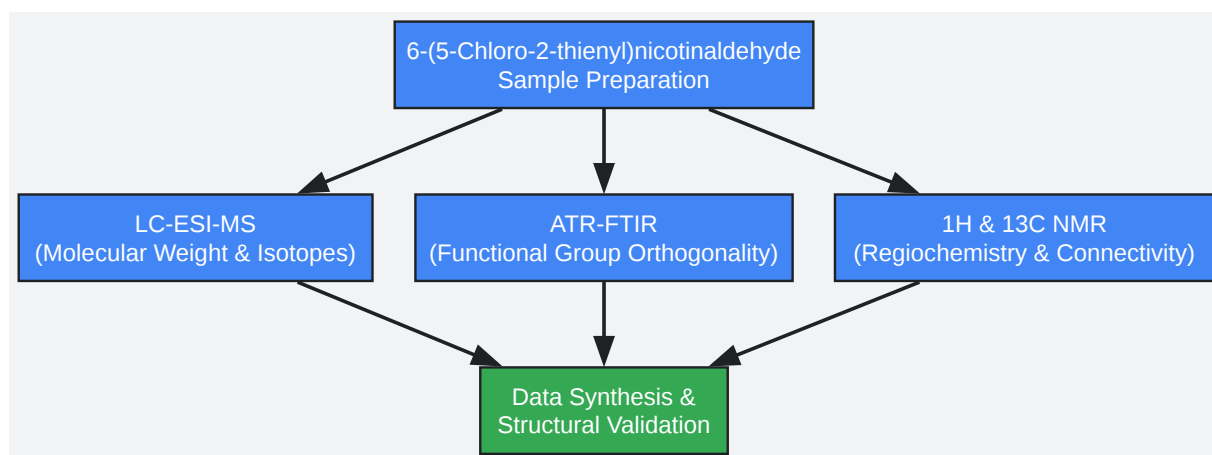
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Executive Summary & Structural Logic

In modern drug discovery, bi-heteroaryl systems such as **6-(5-Chloro-2-thienyl)nicotinaldehyde** serve as critical building blocks for kinase inhibitors and anti-inflammatory agents. Structurally, this molecule consists of a highly electron-deficient nicotinaldehyde (pyridine-3-carboxaldehyde) core coupled to an electron-rich, yet halogen-modulated, 5-chlorothiophene ring.

The structural elucidation of this compound requires an orthogonal spectroscopic approach. We cannot rely on a single technique; rather, we must build a self-validating data matrix. Mass Spectrometry (MS) establishes the molecular weight and halogen isotopic signature, Infrared (IR) Spectroscopy confirms the orthogonal functional groups without degradation, and Nuclear Magnetic Resonance (NMR) maps the exact regiochemistry and spin-spin connectivity.



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Orthogonal spectroscopic workflow for the structural elucidation of **6-(5-Chloro-2-thienyl)nicotinaldehyde**.

High-Resolution Mass Spectrometry (LC-ESI-MS)

The Causality of the Method

Electrospray Ionization (ESI) is selected over Electron Impact (EI) because the basic pyridine nitrogen readily accepts a proton in an acidic mobile phase, generating a robust

ion without excessive fragmentation. The presence of a single chlorine atom provides a built-in validation mechanism: naturally occurring chlorine exists as

and

in a roughly 3:1 ratio. Observing this exact isotopic cluster is mandatory to prove the integrity of the thiophene substitution^[1].

Experimental Protocol

- Sample Preparation: Dissolve 1.0 mg of the analyte in 1.0 mL of LC-MS grade Methanol. Dilute to a final concentration of 1 µg/mL using a 50:50 mixture of /MeOH containing 0.1% Formic Acid.

- Chromatography: Inject 2 μL onto a C18 column (50 x 2.1 mm, 1.8 μm particle size). Apply a gradient elution from 5% to 95% Acetonitrile over 5 minutes to ensure the compound does not co-elute with void volume contaminants.
- Acquisition: Operate the mass spectrometer in positive ESI mode (ESI+). Set the capillary voltage to 3.5 kV and scan from m/z 100 to 500.
- Validation Checkpoint: The protocol is self-validating if the ratio of the m/z 224.0 peak to the 226.0 peak is exactly 3:1. Any deviation indicates isobaric interference or degradation.

Table 1: LC-ESI-MS Quantitative Data

Ion Species	m/z	Relative Abundance	Assignment & Causality
()	224.0	100%	Protonated molecular ion containing .
()	226.0	~33%	Validates the presence of exactly one chlorine atom.
Fragment 1	196.0	Variable	Loss of neutral CO (-28 Da) from the nicotinaldehyde group.

Infrared Spectroscopy (ATR-FTIR)

The Causality of the Method

Attenuated Total Reflectance (ATR) is utilized instead of traditional KBr pellet transmission. Preparing KBr pellets can introduce moisture (showing false O-H stretches) or induce halide exchange with the compound's chlorine atom under high pressure. ATR allows for the direct analysis of the neat solid. The primary diagnostic handle here is the carbonyl (

) stretch. Because the aldehyde is directly conjugated to the aromatic pyridine ring, its stretching frequency is lowered from a typical aliphatic aldehyde ($\sim 1725\text{ cm}^{-1}$) to approximately

1698 cm^{-1} [2].

Experimental Protocol

- **Background Collection:** Collect a background spectrum of the clean diamond ATR crystal (64 scans, 4 cm^{-1} resolution) to subtract atmospheric and water vapor.
- **Sample Application:** Place ~2 mg of the neat crystalline powder directly onto the center of the diamond crystal.
- **Compression:** Apply uniform pressure using the ATR anvil to ensure intimate optical contact with the evanescent wave.
- **Acquisition:** Collect 64 scans from 4000 to 400 cm^{-1} .
- **Validation Checkpoint:** The spectrum must lack a broad absorption band between 3300–2500 cm^{-1} . The absence of this O-H stretch validates that the sensitive aldehyde has not oxidized to a carboxylic acid during storage.

Table 2: ATR-FTIR Quantitative Data

Wavenumber (cm ⁻¹)	Intensity	Assignment	Causality / Structural Significance
2850, 2750	Weak	C-H stretch	Fermi resonance doublet, highly specific to aldehydes.
1698	Strong	C=O stretch	Lowered frequency confirms conjugation with the pyridine ring.
1585, 1530	Medium	C=C, C=N stretch	Aromatic skeletal vibrations of pyridine and thiophene.
1075	Medium	C-Cl stretch	Confirms the presence of the aromatic carbon-chlorine bond.
810	Strong	C-H out-of-plane	Characteristic bending for a 2,5-disubstituted thiophene.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The Causality of the Method

NMR provides the definitive connectivity map. Deuterated chloroform (

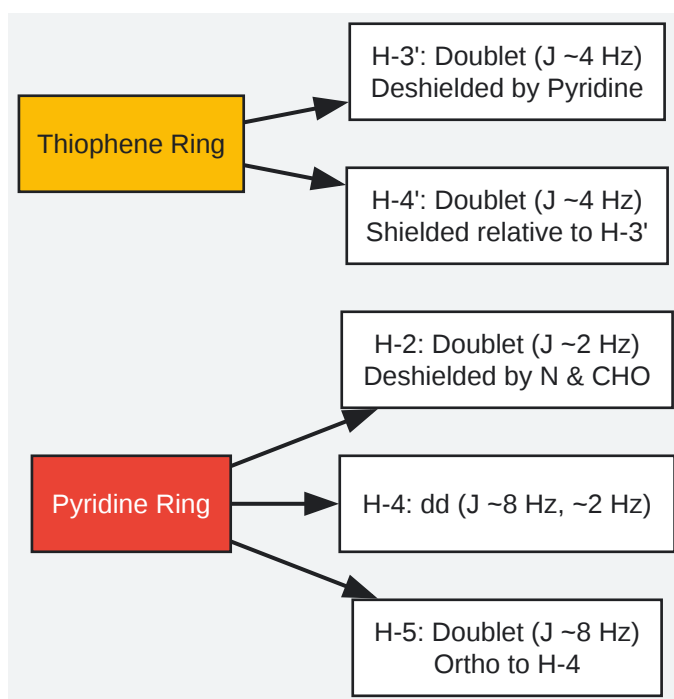
) is selected as the solvent because it lacks exchangeable protons and does not strongly hydrogen-bond. This prevents solvent-induced chemical shifts of the sensitive aldehyde proton.

The structural logic relies on isolating two distinct spin systems:

- The 3,6-disubstituted pyridine ring: Protons at positions 2, 4, and 5. H-2 is highly deshielded by the adjacent nitrogen and ortho-aldehyde. H-4 and H-5 exhibit a classic ortho coupling (Hz).

- The 2,5-disubstituted thiophene ring: Protons at positions 3' and 4'. According to authoritative spectroscopic standards [1], 2,5-disubstituted thiophenes exhibit a much smaller, highly characteristic

coupling of ~3.8–4.2 Hz, allowing instant differentiation from the pyridine protons.



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Spin-spin coupling logic for the pyridine and thiophene ring protons.

Experimental Protocol

- **Sample Preparation:** Dissolve 15 mg of the compound in 0.6 mL of containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference (0.00 ppm).
- **¹H NMR Acquisition:** Acquire data at 400 MHz using a 30° pulse angle, a 2-second relaxation delay, and 16 scans to ensure quantitative integration.
- **¹³C NMR Acquisition:** Acquire data at 100 MHz using a 30° pulse angle, a 2-second relaxation delay, and 1024 scans. The high scan count is required to achieve an adequate signal-to-noise ratio for the quaternary carbons (C-3, C-6, C-2', C-5').

- Validation Checkpoint: The total integration of the ^1H spectrum must yield exactly 6 protons. The aldehyde proton must integrate to exactly 1H and appear as a sharp singlet >10.0 ppm. Any broadening indicates solvent contamination or aggregation.

Table 3: ^1H NMR Quantitative Data (400 MHz,)

Shift (δ , ppm)	Multiplicity	J-Coupling (Hz)	Integration	Assignment
10.12	Singlet (s)	-	1H	Aldehyde (-CHO)
9.05	Doublet (d)	2.1	1H	Pyridine H-2 (meta to H-4)
8.18	Doublet of doublets (dd)	8.2, 2.1	1H	Pyridine H-4 (ortho to H-5, meta to H-2)
7.75	Doublet (d)	8.2	1H	Pyridine H-5 (ortho to H-4)
7.58	Doublet (d)	4.0	1H	Thiophene H-3' (deshielded by pyridine)
6.98	Doublet (d)	4.0	1H	Thiophene H-4' (shielded relative to H-3')

Table 4: ^{13}C NMR Quantitative Data (100 MHz,)

Shift (δ , ppm)	Carbon Type	Assignment
190.5	CH	Carbonyl (CHO)
155.2	Quaternary (Cq)	Pyridine C-6 (attached to thiophene)
152.1	CH	Pyridine C-2
142.5	Quaternary (Cq)	Thiophene C-2' (attached to pyridine)
136.8	CH	Pyridine C-4
133.4	Quaternary (Cq)	Thiophene C-5' (attached to Chlorine)
129.5	Quaternary (Cq)	Pyridine C-3 (attached to CHO)
127.8	CH	Thiophene C-3'
126.5	CH	Thiophene C-4'
119.2	CH	Pyridine C-5

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2014). Spectrometric Identification of Organic Compounds (8th ed.). John Wiley & Sons.
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2020). Structure Determination of Organic Compounds: Tables of Spectral Data (5th ed.). Springer.

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